

Yttrium Chloride: A Comprehensive Technical Guide to CAS Numbers and Safety Data

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Compound of Interest

Compound Name: Yttrium chloride

Cat. No.: B085317

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the Chemical Abstracts Service (CAS) numbers and comprehensive safety data for **yttrium chloride**. The following sections detail the properties, hazards, handling protocols, and emergency procedures associated with this compound, presented in a format tailored for laboratory and research environments.

Chemical Identification and Properties

Yttrium chloride is an inorganic compound that exists in both anhydrous (YCl_3) and hydrated ($\text{YCl}_3 \cdot 6\text{H}_2\text{O}$) forms. Accurate identification is crucial for safety and experimental reproducibility.

Property	Yttrium Chloride Anhydrous	Yttrium Chloride Hexahydrate
CAS Number	10361-92-9[1][2]	10025-94-2[2][3][4]
Molecular Formula	YCl ₃ [2]	YCl ₃ ·6H ₂ O[3][4]
Appearance	White to off-white powder or pieces	Colorless, crystalline solid
Molar Mass	195.26 g/mol [2]	303.36 g/mol [3]
Melting Point	721 °C (1330 °F)	100 °C (212 °F) (decomposes) [5]
Boiling Point	1507 °C (2745 °F)	Not applicable
Solubility	Highly soluble in water, ethanol, and pyridine[6]	Highly soluble in water[3]
Density	2.67 g/cm ³	2.18 g/cm ³

Hazard Identification and Safety Precautions

Yttrium chloride presents several hazards that necessitate careful handling and the use of appropriate personal protective equipment (PPE). The primary hazards are skin and eye irritation, and potential for respiratory tract irritation.[7]

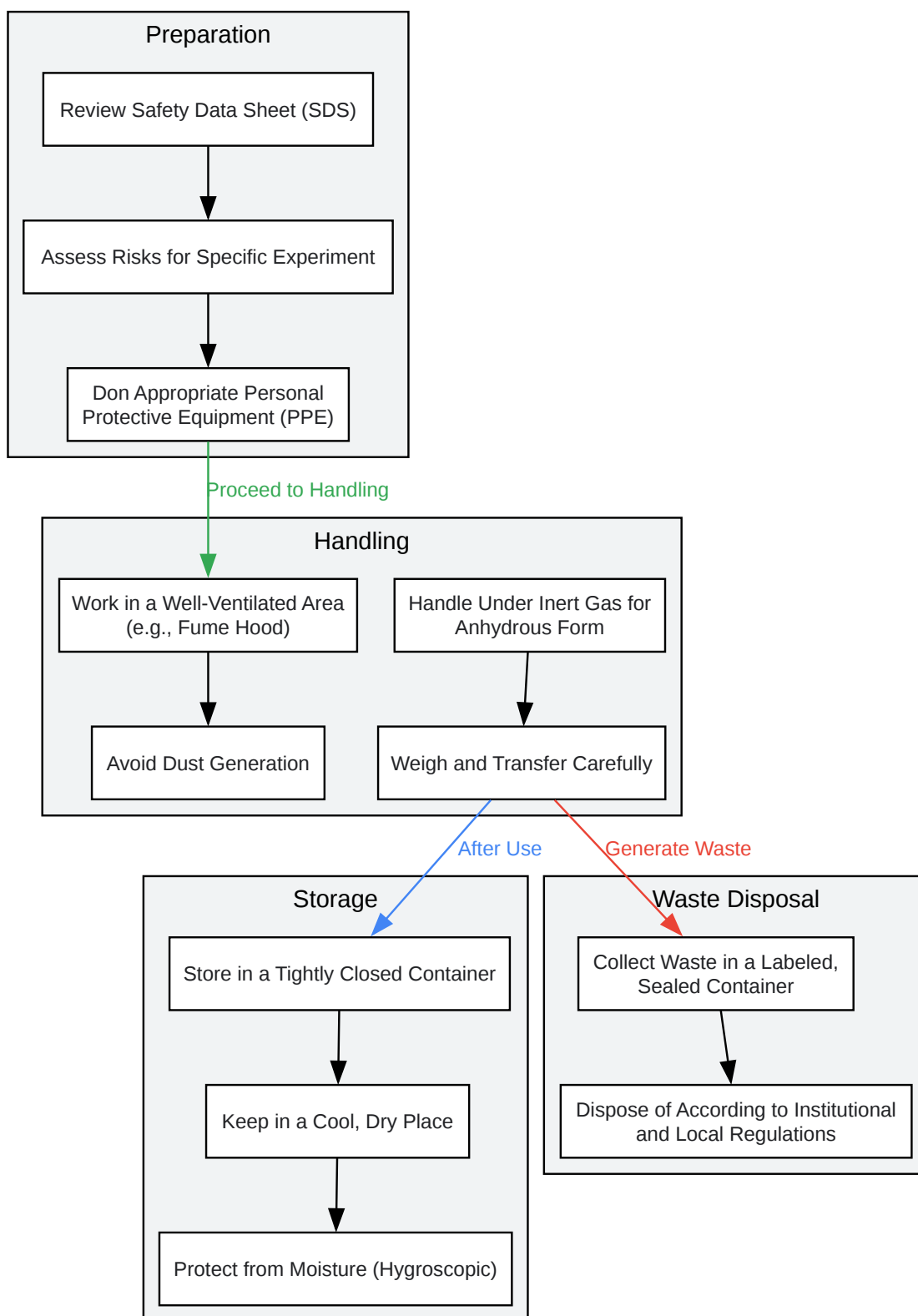
GHS Hazard Statements:

- H315: Causes skin irritation.[4]
- H317: May cause an allergic skin reaction.[5][7]
- H318: Causes serious eye damage.[5][7]
- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]
- H410: Very toxic to aquatic life with long lasting effects.[5][7]

Precautionary Statements:

A comprehensive list of precautionary statements can be found in the Safety Data Sheets (SDS). Key precautions include avoiding contact with skin and eyes, preventing dust formation, and ensuring adequate ventilation.[\[3\]](#)[\[5\]](#)

The following diagram illustrates the logical workflow for the safe handling of **yttrium chloride** in a laboratory setting.



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Safe Handling Workflow for **Yttrium Chloride**.

Toxicological Data

Understanding the toxicological profile of **yttrium chloride** is essential for risk assessment. The following table summarizes available quantitative data.

Metric	Value	Species	Route	Reference
LD50 (Oral)	$\geq 2,000$ mg/kg	Rat (female)	Oral	[8]
LD50 (Dermal)	$> 2,000$ mg/kg	Rat (male and female)	Dermal	[2][8]
LC50 (Aquatic)	0.62 mg/L (96 h)	Rainbow Trout	Aquatic	[2]
OSHA PEL	1 mg/m ³ TWA	Human	Inhalation	[9]
ACGIH TLV	1 mg/m ³ TWA	Human	Inhalation	[9]
NIOSH REL	1 mg/m ³ TWA	Human	Inhalation	[9]
IDLH	500 mg/m ³	Human	Inhalation	[9]

Experimental Protocols: Safe Handling and Use

While specific experimental protocols will vary depending on the application, the following general guidelines should be followed when working with **yttrium chloride**.

4.1. Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.[1]
- Skin Protection: A lab coat and chemically resistant gloves (e.g., nitrile) should be worn.[1]
- Respiratory Protection: If dusts are likely to be generated, a NIOSH-approved respirator is recommended.[1]

4.2. Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.^[1]
- An eyewash station and safety shower should be readily accessible.^[1]

4.3. Handling Anhydrous **Yttrium Chloride**

Anhydrous **yttrium chloride** is highly hygroscopic and will readily absorb moisture from the atmosphere.

- Handling and storage should be performed under an inert atmosphere (e.g., argon or nitrogen) in a glove box to prevent degradation of the material.
- Use dry glassware and solvents.

4.4. Spill and Leak Procedures

- In the event of a spill, evacuate the area.
- Avoid generating dust.
- Wear appropriate PPE.
- Carefully sweep up the spilled solid and place it in a sealed container for disposal.
- Clean the spill area with water.

4.5. Waste Disposal

- Dispose of **yttrium chloride** waste in accordance with all local, state, and federal regulations.^[1]
- Do not dispose of down the drain or in the general waste stream.

First-Aid Measures

In case of exposure to **yttrium chloride**, the following first-aid measures should be taken immediately.

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[5]
- After Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.[5]
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[5]
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.

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